

The Solubility Profile of CL-197: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	CL-197
CAS No.:	1030595-07-3
Cat. No.:	B15363821

[Get Quote](#)

For Immediate Release

This technical guide provides an in-depth analysis of the solubility characteristics of **CL-197**, a potent, orally active anti-HIV nucleoside reverse transcriptase inhibitor (NRTI).^{[1][2]} Aimed at researchers, scientists, and professionals in the field of drug development, this document outlines the solubility of **CL-197** in dimethyl sulfoxide (DMSO) versus aqueous solutions, details relevant experimental methodologies, and presents a visual representation of its mechanism of action.

Core Data: Solubility of CL-197

The solubility of a compound is a critical physicochemical property that influences its suitability for various in vitro and in vivo applications. The following table summarizes the known solubility of **CL-197** in DMSO.

Solvent	Solubility	Molar Concentration	Notes
Dimethyl Sulfoxide (DMSO)	100 mg/mL	321.30 mM	Requires sonication for complete dissolution. The use of hygroscopic DMSO can impact solubility. [1]
Aqueous Solutions	Data not publicly available	-	-

Note: The molecular weight of **CL-197** is 311.24 g/mol .[1]

While specific quantitative data for the aqueous solubility of **CL-197** is not readily available in the public domain, it is crucial for formulation and in vivo studies. The experimental protocols described in the following section can be employed to determine this value. Generally, the addition of an organic co-solvent like DMSO, even in small percentages (e.g., 5% v/v), can increase the apparent aqueous solubility of a compound.[3]

Experimental Protocols

Accurate determination of solubility is fundamental in drug discovery. The following are standard methodologies for assessing the solubility of compounds like **CL-197** in both DMSO and aqueous environments.

Kinetic Solubility Assay in Aqueous Buffer

This high-throughput method is often used in the early stages of drug discovery.[4][5]

- Stock Solution Preparation: A concentrated stock solution of **CL-197** is prepared in DMSO (e.g., 10 mM).[3]
- Serial Dilutions: Serial dilutions of the DMSO stock solution are added to an aqueous buffer at a specific pH (e.g., pH 7.4) in a 96-well plate.[3][5] This results in a range of final compound concentrations, typically with a low percentage of DMSO (e.g., 5%).[3]

- **Precipitation Detection:** The formation of a precipitate is monitored. This can be done visually or, more quantitatively, by measuring light scattering using a nephelometer.[4]
- **Quantification (Optional):** For more precise measurements, the solutions can be filtered through a solubility filter plate, and the concentration of the dissolved compound in the filtrate is determined using methods like UV/Vis spectroscopy or LC/MS, with a standard calibration curve.[3][4]

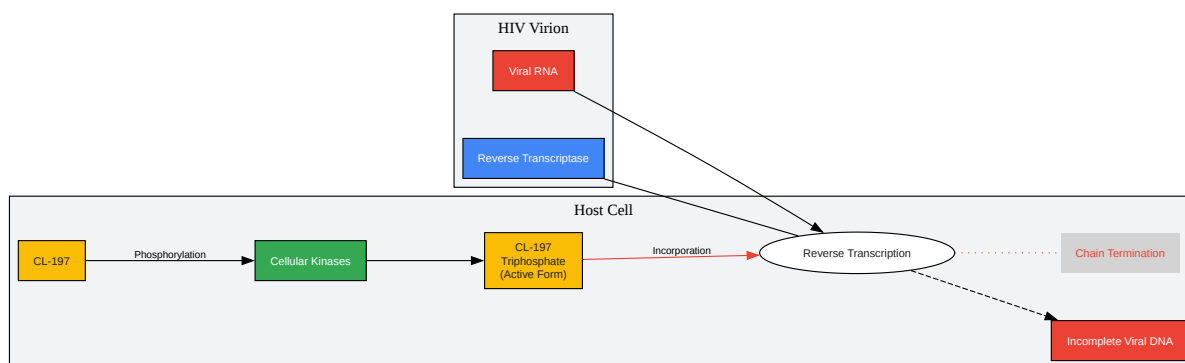
Thermodynamic (Shake-Flask) Solubility Assay

Considered the "gold standard" for solubility measurement, this method determines the equilibrium solubility.[3][5]

- **Sample Preparation:** An excess amount of solid **CL-197** is added to a specific volume of the desired solvent (e.g., a buffered aqueous solution or DMSO).[3]
- **Equilibration:** The resulting saturated solution is agitated (e.g., using a shaker or rotator) for an extended period (typically 24 to 48 hours) at a constant temperature to reach equilibrium. [3]
- **Separation:** The undissolved solid is separated from the solution by centrifugation or filtration.[3][6]
- **Quantification:** The concentration of **CL-197** in the clear supernatant or filtrate is quantified using a suitable analytical method such as HPLC, LC/MS, or UV/Vis spectroscopy against a standard calibration curve.[3]

Mechanism of Action: Nucleoside Reverse Transcriptase Inhibition

CL-197 functions as a nucleoside reverse transcriptase inhibitor (NRTI). The following diagram illustrates the generalized mechanism of action for this class of antiviral drugs.

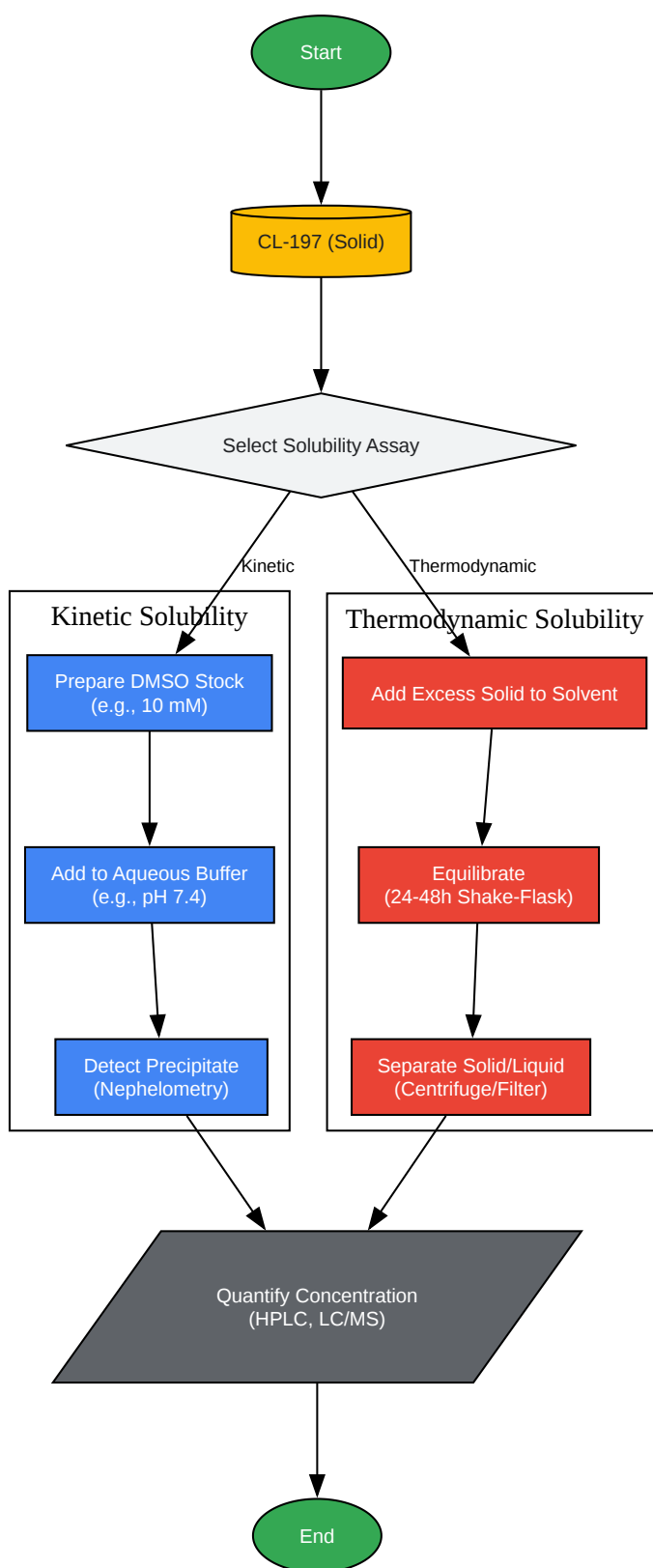


[Click to download full resolution via product page](#)

Caption: Mechanism of action for **CL-197** as a Nucleoside Reverse Transcriptase Inhibitor.

Experimental Workflow for Solubility Determination

The logical flow for determining the solubility of a compound like **CL-197** is depicted in the workflow diagram below.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for determining the kinetic and thermodynamic solubility of **CL-197**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. glpbio.com \[glpbio.com\]](#)
- [2. medkoo.com \[medkoo.com\]](#)
- [3. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [4. Aqueous Solubility Assay | Bienta \[bienta.net\]](#)
- [5. scispace.com \[scispace.com\]](#)
- [6. A Bifunctional Dimethylsulfoxide Substitute Enhances the Aqueous Solubility of Small Organic Molecules - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [The Solubility Profile of CL-197: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15363821/docs#the-solubility-profile-of-cl-197-a-technical-guide-for-researchers\]](https://www.benchchem.com/product/b15363821/docs#the-solubility-profile-of-cl-197-a-technical-guide-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)